

Stability and storage of "Tert-butyl 2-iodobenzoate"

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Compound of Interest

Compound Name: *Tert-butyl 2-iodobenzoate*

Cat. No.: *B169172*

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An In-depth Technical Guide to the Stability and Storage of **Tert-butyl 2-iodobenzoate**

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the stability and storage of **tert-butyl 2-iodobenzoate**, a key intermediate in organic synthesis. Due to its role in the formation of complex organic molecules, including pharmaceuticals, a thorough understanding of its handling and storage is paramount to ensure experimental reproducibility and safety.

Chemical and Physical Properties

Tert-butyl 2-iodobenzoate is a white crystalline solid. Its bulky tert-butyl group influences its steric properties and reactivity compared to other iodobenzoates.[1] The presence of the iodine atom makes it a versatile intermediate for various chemical transformations.

Table 1: Physical and Chemical Data for **Tert-butyl 2-iodobenzoate**

Property	Value	Source
CAS Number	110349-26-3	[2]
Molecular Formula	C ₁₁ H ₁₃ IO ₂	[2]
Molecular Weight	304.12 g/mol	[2]
Appearance	White crystalline solid	Smolecule
Solubility	Soluble in organic solvents	Smolecule

Stability and Storage

Proper storage of **tert-butyl 2-iodobenzoate** is crucial to maintain its integrity and prevent degradation. While one Safety Data Sheet (SDS) notes that its chemical stability is "Not Determined," specific storage recommendations from suppliers provide clear guidance for maintaining its quality.[3]

Table 2: Recommended Storage and Handling Conditions

Parameter	Recommendation	Source
Storage Temperature	2-8°C	[2]
Storage Conditions	Keep in a dark place, sealed in a dry environment.	[2]
Transportation	Cold-chain transportation is recommended.	[2]
Incompatibilities	Strong oxidizing agents, strong bases.	Inferred from general chemical principles
Handling	Handle in a well-ventilated laboratory following standard safety procedures.	Smolecule

It is advisable to store the compound under an inert atmosphere, although this is not explicitly stated in the available literature, it is a general good practice for aryl iodides to prevent

potential oxidative degradation over long-term storage.

Reactivity and Inferred Stability

The reactivity of **tert-butyl 2-iodobenzoate** in various chemical reactions provides insight into its stability under different conditions. It is frequently used in coupling reactions, such as the Suzuki-Miyaura reaction, and in the formation of Grignard reagents, which demonstrates its stability in the presence of various reagents and solvents at elevated temperatures for extended periods.

For instance, it has been shown to be stable in a reaction mixture heated to 110°C overnight in a sealed tube. This suggests a significant degree of thermal stability, at least in the short term, in the presence of other reagents.

Experimental Protocols

While specific studies detailing the stability assessment of **tert-butyl 2-iodobenzoate** are not readily available, the following experimental protocols describe its use as a reactant, which implicitly provides information on its stability under these conditions.

General Procedure for Use in a Suzuki-Miyaura Coupling Reaction

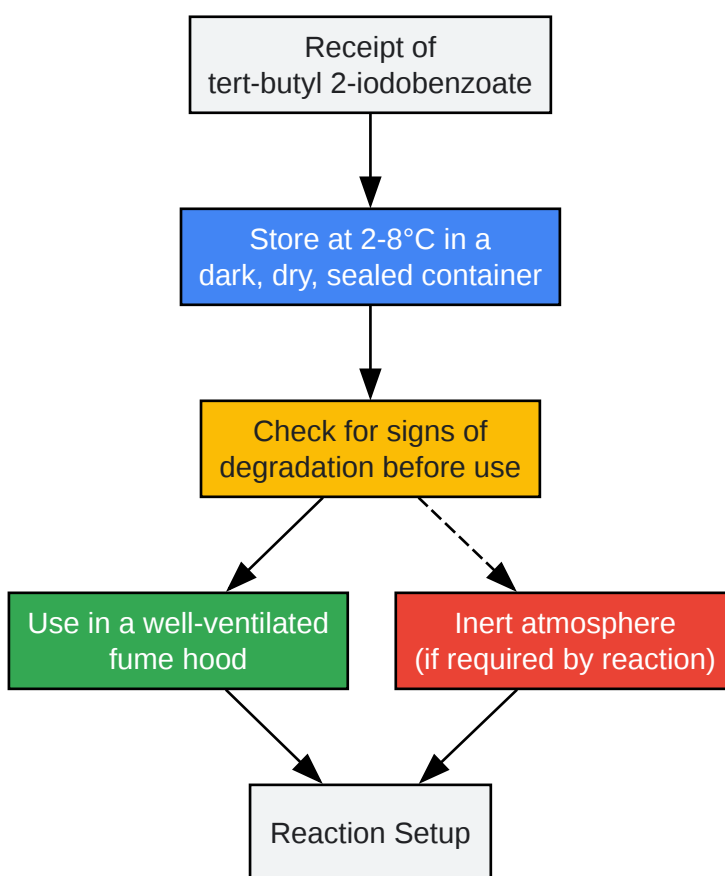
This protocol is a generalized procedure based on the common application of **tert-butyl 2-iodobenzoate** in organic synthesis.^[1]

- **Inert Atmosphere:** The reaction vessel is charged with **tert-butyl 2-iodobenzoate**, a boronic acid derivative, a palladium catalyst (e.g., $\text{Pd}(\text{PPh}_3)_4$), and a base (e.g., K_2CO_3). The vessel is then purged with an inert gas (e.g., argon or nitrogen).
- **Solvent Addition:** An appropriate degassed solvent (e.g., toluene, DMF, or a mixture of solvents) is added to the reaction vessel.
- **Heating:** The reaction mixture is heated to a temperature typically ranging from 80°C to 110°C.

- Monitoring: The reaction progress is monitored by a suitable analytical technique (e.g., TLC, GC-MS, or LC-MS).
- Work-up: Upon completion, the reaction is cooled to room temperature, and a standard aqueous work-up is performed to isolate the product.

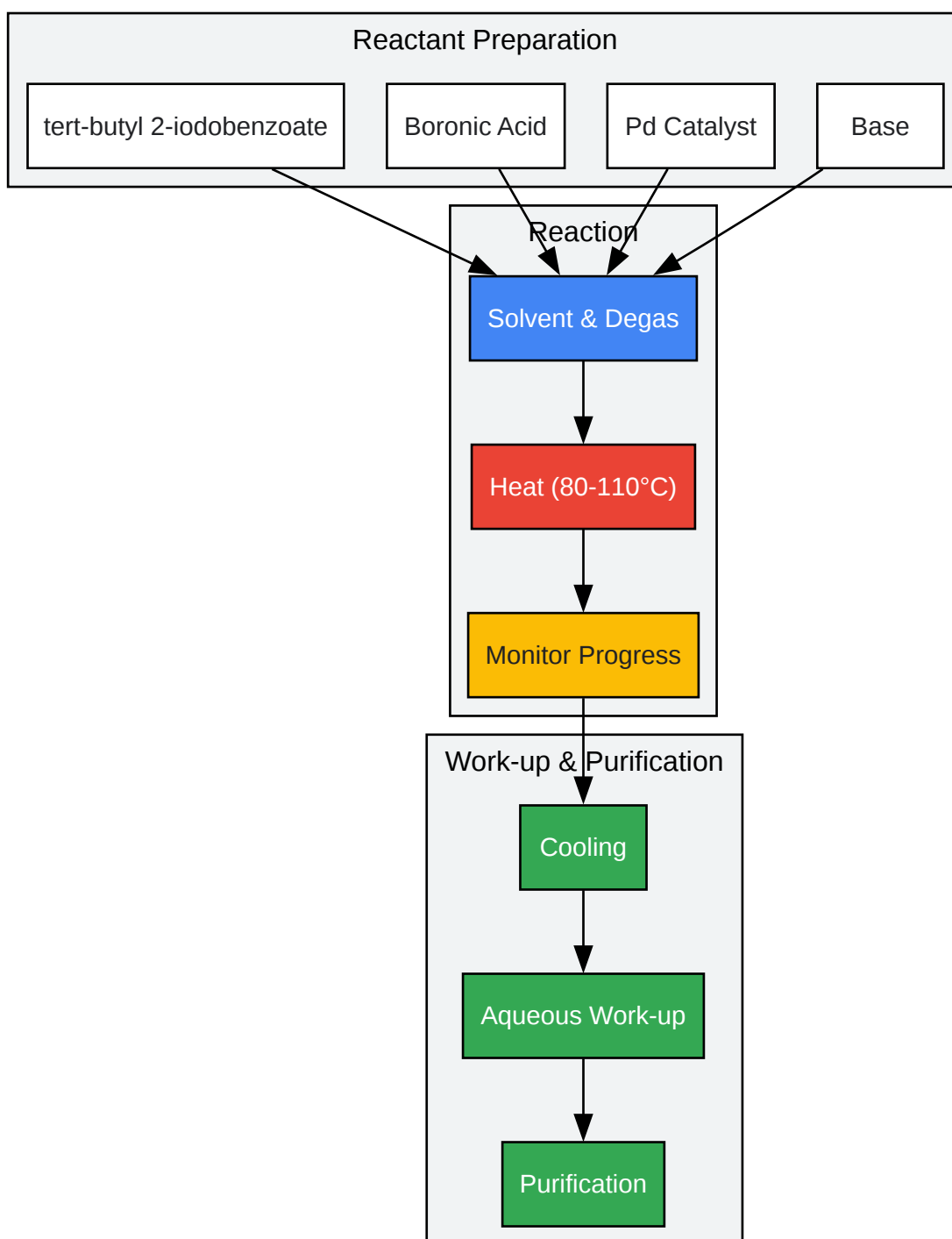
Logical Workflows and Diagrams

The following diagrams illustrate the logical workflow for the storage and use of **tert-butyl 2-iodobenzoate**.



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Caption: Recommended storage and handling workflow for **tert-butyl 2-iodobenzoate**.



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Caption: Logical workflow for a typical Suzuki-Miyaura coupling reaction.

Conclusion

While comprehensive, quantitative stability data for **tert-butyl 2-iodobenzoate** is not widely published, the available information from suppliers and its demonstrated utility in a range of chemical reactions allow for the formulation of reliable storage and handling guidelines.

Adherence to the recommended conditions of refrigerated storage in a dark, dry, and sealed environment is key to preserving the quality of this important synthetic intermediate. Its robustness in various reaction conditions further attests to its stability for practical laboratory use.

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